

An In-depth Technical Guide to Convoline and Its Derivatives

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Convoline, a tropane alkaloid primarily isolated from plants of the Convolvulus genus, has garnered significant interest within the scientific community for its diverse pharmacological activities.[1] This technical guide provides a comprehensive overview of **Convoline** and its derivative, **Convoline** acetate, focusing on their chemical properties, biological effects, and potential mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of pharmacology, medicinal chemistry, and drug development.

Chemical Properties

Convoline, with the IUPAC name (8-hydroxy-8-azabicyclo[3.2.1]octan-3-yl) 3,4-dimethoxybenzoate, is a methoxybenzoic acid.[1][2] Its chemical structure is characterized by a tropane alkaloid skeleton linked to a 3,4-dimethoxybenzoate moiety.[1] This structural arrangement is crucial for its biological activity. **Convoline** acetate is a derivative where the hydroxyl group on the tropane ring is acetylated.[1]

Table 1: Physicochemical Properties of **Convoline** and **Convoline** Acetate[1]



Property	Convoline	Convoline Acetate
CAS Number	89783-61-9	89783-62-0
Molecular Formula	C16H21NO5	C18H23NO6
Molecular Weight	307.34 g/mol	349.378 g/mol
Exact Mass	307.14197277 Da	349.153 Da
XLogP3-AA	2.4	-
LogP	-	2.27200
Hydrogen Bond Donor Count	1	-
Hydrogen Bond Acceptor Count	6	-
Rotatable Bond Count	5	-
Polar Surface Area (PSA)	-	74.30000 Ų

Note: Some data for **Convoline** acetate are not available in the public domain.

Biological Activities and Efficacy

Convoline and its derivatives exhibit a range of biological activities, primarily affecting the central nervous system. However, specific quantitative data on their potency and efficacy, such as IC50 and EC50 values, are not widely reported in publicly available literature. The following sections summarize the known qualitative effects.

Anti-epileptic Activity

Extracts of Convolvulus pluricaulis, which contain **Convoline**, have demonstrated significant anti-epileptic properties.[1] Alcoholic extracts have been shown to antagonize electrically induced convulsive seizures and tremors induced by tremorine.[1] Furthermore, methanolic extracts of various parts of the plant, administered orally at a dose of 200 mg/kg, provided substantial protection against tonic convulsions induced by transcorneal electroshock, with effects comparable to the standard anti-epileptic drug phenytoin.[1]



Neuroprotective Activity

Aqueous extracts containing **Convoline** have shown neuroprotective effects, which are attributed to anti-acetylcholinesterase (AChE) and antioxidant mechanisms.[1] This suggests a potential therapeutic role in the management of neurodegenerative disorders.

Metabolic Effects

Extracts containing **Convoline** have demonstrated hypolipidemic properties. In studies involving cholesterol-fed gerbils, these extracts led to a significant reduction in serum cholesterol, LDL cholesterol, triglycerides, and phospholipids after 90 days of treatment.[2]

Cardiovascular Effects

Water-soluble fractions containing **Convoline** have been observed to cause significant and prolonged hypotension in animal models, along with inhibition of myocardial activity.[2]

Mechanism of Action and Signaling Pathways

The precise mechanisms of action for **Convoline** and its derivatives are not fully elucidated. However, based on its observed biological activities, several signaling pathways are likely involved.

Cholinergic System Modulation

The neuroprotective effects of **Convoline** are linked to its ability to inhibit acetylcholinesterase (AChE).[1] By inhibiting AChE, **Convoline** increases the levels of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. This mechanism is a key target in the treatment of cognitive decline associated with neurodegenerative diseases.



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Figure 1: Inferred Cholinergic Pathway Modulation by **Convoline**.

Potential GABAergic System Interaction

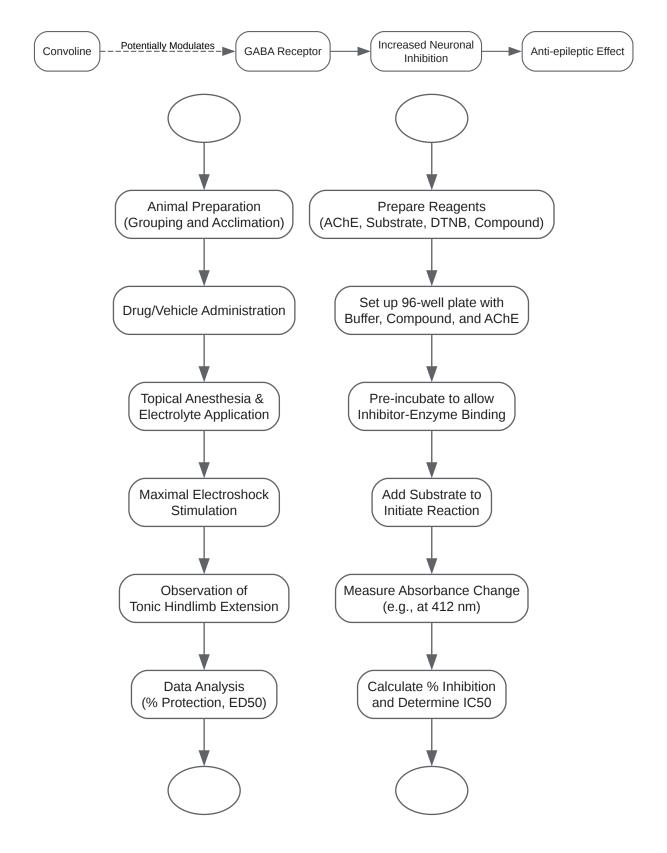


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Given its anti-epileptic properties, it is plausible that **Convoline** may also modulate the GABAergic system, the primary inhibitory neurotransmitter system in the central nervous system. Enhanced GABAergic signaling can lead to a reduction in neuronal excitability, which is a key mechanism of action for many anti-epileptic drugs. However, direct evidence for **Convoline**'s interaction with GABA receptors is currently lacking in the available literature.





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